

Application Notes and Protocols for ATR-IN-30 in In Vitro Experiments

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Compound of Interest

Compound Name: *Atr-IN-30*

Cat. No.: *B15541958*

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Introduction

ATR-IN-30 is a selective ligand for the Ataxia Telangiectasia and Rad3-related (ATR) kinase, utilized in the synthesis of ATR PROTACs (Proteolysis Targeting Chimeras)[1]. ATR is a critical serine/threonine kinase that acts as a master regulator of the DNA Damage Response (DDR). It is activated by single-stranded DNA (ssDNA) that forms at sites of DNA damage or stalled replication forks. Upon activation, ATR phosphorylates a multitude of substrates, most notably Checkpoint Kinase 1 (Chk1), to orchestrate cell cycle arrest, facilitate DNA repair, and maintain genomic stability. Many cancer cells exhibit high levels of replication stress and are therefore highly dependent on the ATR pathway for survival, making ATR an attractive target for cancer therapy. These application notes provide detailed protocols for the use of **ATR-IN-30** in in vitro experiments to assess its effects on cell viability and ATR signaling.

Quantitative Data Summary

Specific quantitative solubility and IC50 data for **ATR-IN-30** are not readily available in the public domain. The following tables provide representative data for other well-characterized ATR inhibitors to serve as a reference and guide for experimental design. It is strongly

recommended that researchers determine these values empirically for **ATR-IN-30** in their specific experimental systems.

Table 1: Representative Solubility of ATR Inhibitors in Common Solvents

Solvent	Representative Solubility	Method
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	Estimated
Ethanol	Limited / Not Recommended	General Compound Data
Water	Insoluble	General Compound Data
1:5 Ethanol:PBS (pH 7.2)	~0.16 mg/mL	Shake-flask

Data presented here are representative of small molecule ATR inhibitors like Ceralasertib and are intended as a guideline. Actual solubility of **ATR-IN-30** should be determined experimentally.

Table 2: Representative Effective Concentrations and IC50 Values of ATR Inhibitors in In Vitro Assays

Cell Line	Cancer Type	Assay Type	ATR Inhibitor	IC50 / Effective Concentration
HCT116	Colon Carcinoma	Cell Viability	AZD6738	≥1 μM
HT29	Colorectal Adenocarcinoma	Cell Viability	AZD6738	≥1 μM
MiaPaCa-2, PSN-1	Pancreatic Cancer	Western Blot	VE-822	80 nM (for attenuation of ATR signaling)
HT29, HCT116, SW480, DLD-1	Colorectal Cancer	Western Blot	AZD6738	0.5 μM (for inhibition of Chk1 phosphorylation)
MDA-MB-231	Triple Negative Breast Cancer	Cell Viability	Elimusertib	6-8 nM

These values are examples from studies with different ATR inhibitors and should be used as a starting point for concentration-response experiments with **ATR-IN-30**.

Experimental Protocols

Protocol 1: Reconstitution and Storage of ATR-IN-30

Proper handling and storage of **ATR-IN-30** are crucial for maintaining its activity and ensuring reproducible experimental results.

Materials:

- **ATR-IN-30** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance and weighing paper
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **ATR-IN-30** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh the desired amount of **ATR-IN-30** powder using a calibrated analytical balance in a chemical fume hood.
- **Dissolution:**
 - Prepare a high-concentration stock solution (e.g., 10 mM) in 100% DMSO.
 - Add the calculated volume of DMSO to the vial containing the **ATR-IN-30** powder.

- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming (up to 37°C) or sonication can be used to aid dissolution if necessary.
- Aliquotting and Storage:
 - Dispense the stock solution into small, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term stability.

Working Dilutions:

- On the day of the experiment, thaw an aliquot of the stock solution at room temperature.
- Prepare fresh serial dilutions of the stock solution in the appropriate cell culture medium.
- It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically $\leq 0.1\%$. A vehicle control (medium with the same final DMSO concentration) must be included in all experiments.

Protocol 2: Cell Viability Assay (MTS/MTT Assay)

This protocol determines the concentration of **ATR-IN-30** that inhibits cell viability by 50% (IC₅₀).

Materials:

- 96-well cell culture plates
- Cancer cell lines of interest
- Complete cell culture medium
- **ATR-IN-30** stock solution (e.g., 10 mM in DMSO)
- MTS or MTT reagent (e.g., CellTiter 96 AQueous One Solution Cell Proliferation Assay)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 3,000-5,000 cells per well in 100 μ L of complete medium. The optimal seeding density should be determined for each cell line to ensure logarithmic growth throughout the experiment.
- **Incubation:** Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- **Compound Treatment:**
 - Prepare serial dilutions of **ATR-IN-30** in complete medium. A suggested starting range for a novel ATR inhibitor is 1 nM to 10 μ M.
 - Include a vehicle-only control (e.g., 0.1% DMSO).
 - Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **ATR-IN-30** or vehicle control.
- **Incubation:** Incubate the plate for 72 hours (or a desired time point) at 37°C in a humidified 5% CO₂ incubator.
- **Viability Measurement:**
 - Add 20 μ L of the MTS/MTT reagent to each well and incubate for 1-4 hours at 37°C, or according to the manufacturer's instructions.
 - Measure the absorbance at the appropriate wavelength (e.g., 490 nm for MTS) using a microplate reader.
- **Data Analysis:**
 - Normalize the absorbance values to the vehicle-treated control wells to determine the percentage of cell viability.
 - Plot the percentage of cell viability against the log of the **ATR-IN-30** concentration and use a non-linear regression analysis to calculate the IC₅₀ value.

Protocol 3: Western Blot Analysis of ATR Pathway Inhibition

This protocol assesses the effect of **ATR-IN-30** on the phosphorylation of key downstream targets of ATR, such as Chk1.

Materials:

- 6-well cell culture plates
- Cancer cell lines of interest
- Complete cell culture medium
- **ATR-IN-30** stock solution
- Optional: DNA damaging agent (e.g., Hydroxyurea, UV radiation)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane and transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-Chk1 (Ser345), anti-Chk1, anti-γH2AX, anti-Actin or GAPDH)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Cell Seeding and Treatment:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Treat the cells with the desired concentrations of **ATR-IN-30** (e.g., based on IC50 values) or vehicle control for a specified time (e.g., 1-24 hours).
- Optional: To induce ATR activity, treat the cells with a DNA damaging agent (e.g., 2 mM Hydroxyurea for 2-4 hours or UV-C at 10-20 J/m²) during the final hours of the inhibitor treatment.
- Cell Lysis:
 - Wash the cells with ice-cold PBS and lyse them with RIPA buffer.
 - Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Denature 20-30 µg of protein from each sample by boiling in Laemmli sample buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody (e.g., anti-p-Chk1 Ser345) overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again with TBST and visualize the protein bands using an ECL substrate and an imaging system.
 - Strip the membrane and re-probe for total Chk1 and a loading control (e.g., Actin or GAPDH) to ensure equal protein loading.

Protocol 4: Clonogenic Survival Assay

This assay measures the long-term effect of **ATR-IN-30** on the ability of single cells to proliferate and form colonies.

Materials:

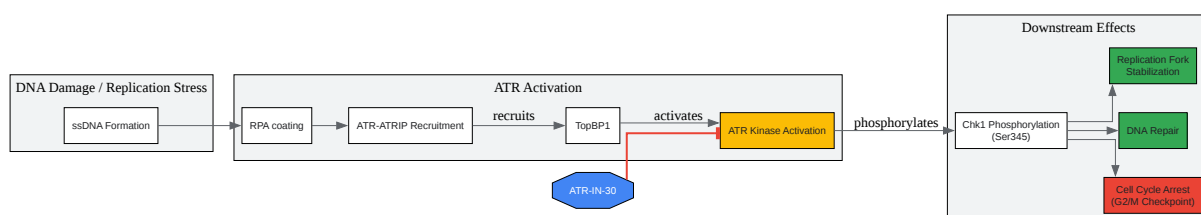
- 6-well cell culture plates
- Cancer cell lines of interest
- Complete cell culture medium
- **ATR-IN-30** stock solution
- Crystal violet staining solution (0.5% crystal violet in 25% methanol)

Procedure:

- Cell Seeding: Seed a low number of cells (e.g., 200-1000 cells per well, to be optimized for each cell line) in 6-well plates and allow them to attach overnight.
- Compound Treatment: Treat the cells with various concentrations of **ATR-IN-30** or vehicle control.
- Incubation: Incubate the plates for 7-14 days, or until colonies of at least 50 cells are visible in the control wells. Replace the medium with fresh medium containing the inhibitor every 2-3 days.
- Staining:
 - Wash the colonies with PBS.
 - Fix the colonies with 100% methanol for 15 minutes.
 - Stain the colonies with crystal violet solution for 15-30 minutes.
 - Gently wash the plates with water and allow them to air dry.
- Quantification:

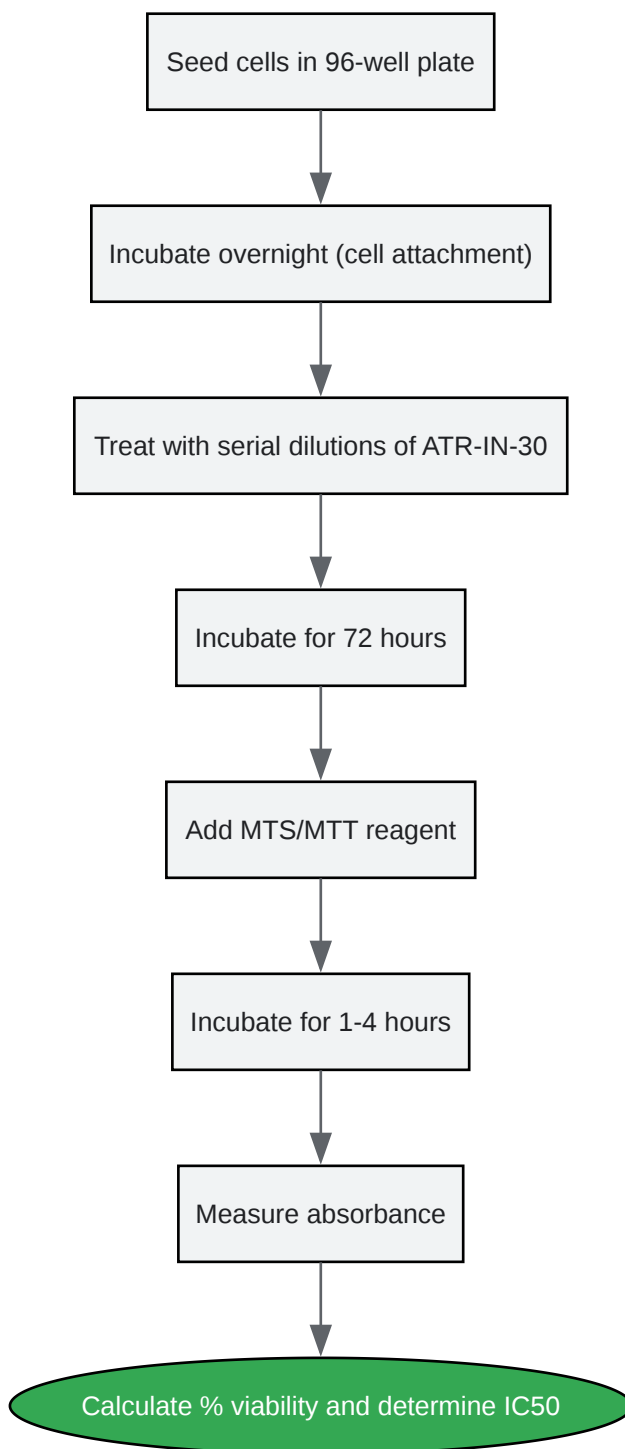
- Count the number of colonies in each well.
- Calculate the plating efficiency and survival fraction for each treatment condition relative to the vehicle control.

Mandatory Visualizations



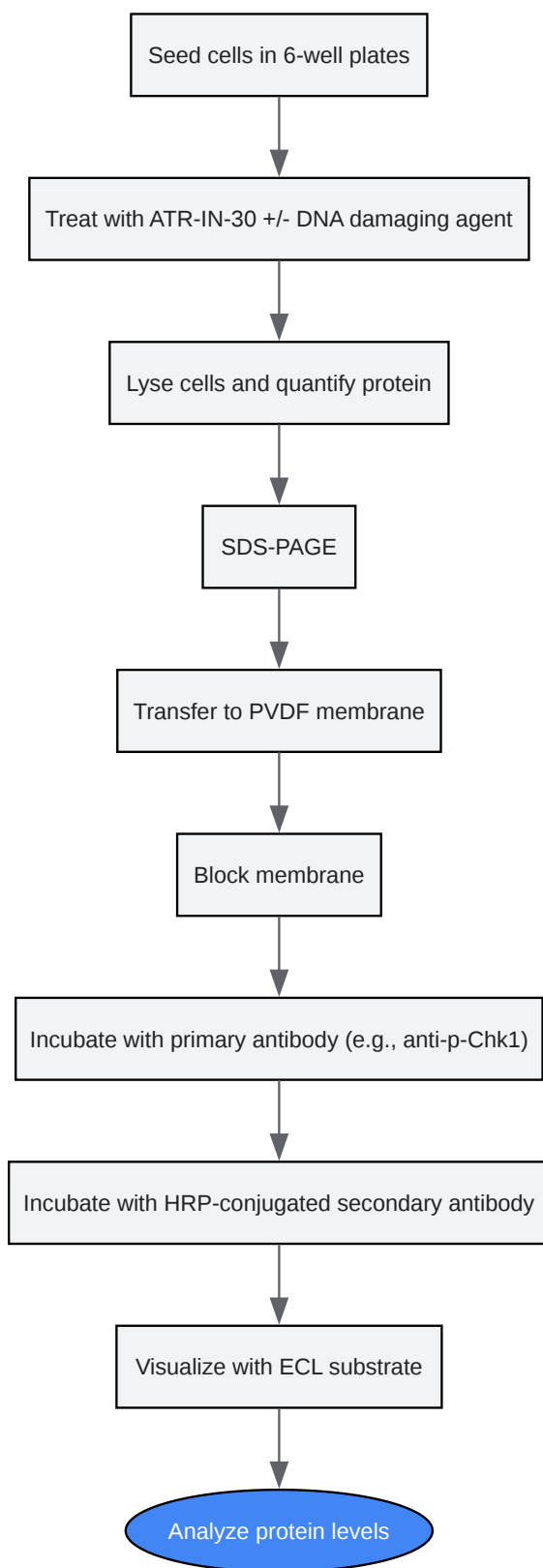
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Caption: Simplified ATR signaling pathway and the inhibitory action of **ATR-IN-30**.



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Caption: Experimental workflow for the cell viability (MTS/MTT) assay.



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Caption: Experimental workflow for Western blot analysis of ATR pathway inhibition.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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